

# Onalespib pharmacokinetic sampling timepoints

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Onalespib

CAS No.: 912999-49-6

Cat. No.: S538093

Get Quote

## Onalespib Pharmacokinetic Sampling Protocols

Clinical trials for **onalespib** have used a standardized approach for collecting PK samples, with the core protocol remaining consistent despite variations in dosing schedules [1] [2] [3].

### Summary of PK Sampling Timepoints

Dosing Schedule	Cycle & Day	Pre-dose	Post-dose Sampling Timepoints	Reference
Once Weekly (Days 1, 8, 15 of a 28-day cycle)	Cycle 1, Day 1 & Day 15	Yes	0.5, 1, 1.5, 2, 3, 4, 7, 10, 22, and 24 hours [2]	PMC7709710
Twice-Weekly (Days 1, 4, 8, 11 of a 21-day cycle)	Cycle 0, Day 1 (Onalespib alone)	Yes	Designated timepoints after infusion [1]	PMC7954579
Two Consecutive Days per Week (Days 1, 2, 8, 9, 15, 16 of a 28-day cycle)	Cycle 1, Day 1 & Day 15	Yes	0.5, 1, 1.5, 2, 3, 4, 7, 10, 22, and 24 hours [2]	PMC7709710

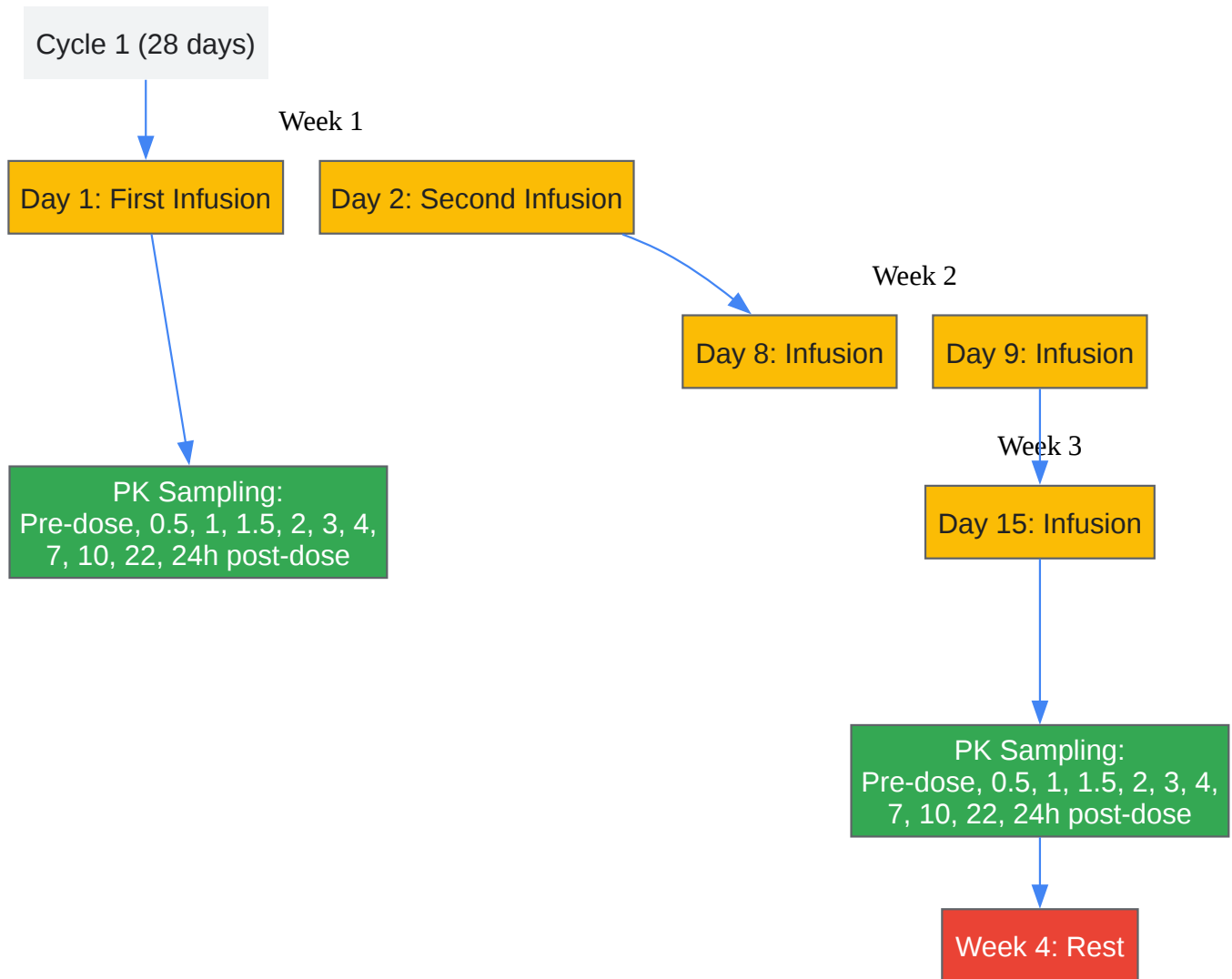
## Detailed Experimental Protocol

This section details the standard operating procedure for collecting and processing PK samples for **onalespib**, as referenced in the clinical literature.

- **Sample Collection:** Blood samples (typically 4 mL) are collected in plastic **K2EDTA tubes** (e.g., Vacutainer by Becton, Dickinson and Co.) [1].
- **Sample Processing:** Plasma is separated from blood cells by centrifugation. The resulting plasma is stored at  $-80^{\circ}\text{C}$  until analysis.
- **Bioanalytical Method:** **Onalespib** concentrations in plasma are determined using a validated **reverse-phase high-performance liquid chromatography (HPLC) method coupled with tandem mass spectrometry (MS/MS) detection** [2].
- **Pharmacokinetic Analysis:** Non-compartmental methods are standard for calculating PK parameters, including maximum plasma concentration ( $C_{\text{max}}$ ), time to  $C_{\text{max}}$  ( $T_{\text{max}}$ ), area under the concentration-time curve (AUC), and elimination half-life ( $T_{1/2}$ ).

## Pharmacokinetic Sampling Strategy Visualized

The diagram below illustrates the PK sampling strategy for the "Two Consecutive Days per Week" schedule, showing the relationship between drug administration and sample collection.



[Click to download full resolution via product page](#)

## Application Notes for Researchers

- **Intensive Sampling:** The protocol's 24-hour sampling profile is crucial for accurately characterizing **onalespib**'s PK, especially its reported **long terminal half-life of approximately 8 hours** and extended target engagement [2] [4].

- **Key Objectives:** This intensive sampling strategy allows researchers to fully define the **single-agent PK profile** of **onalespib** and investigate potential **drug-drug interactions** when combined with other agents [1] [3].
- **Protocol Adaptation:** The core sampling timepoints can be adapted for other dosing schedules. For combination therapy trials, intensive sampling should be performed for all investigated drugs.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Phase 1 study of the HSP90 inhibitor onalespib in combination with... [pmc.ncbi.nlm.nih.gov]
2. Phase I study of the heat shock protein 90 (Hsp90) inhibitor ... [pmc.ncbi.nlm.nih.gov]
3. Pharmacodynamic and clinical results from a phase 1/2 study ... [pmc.ncbi.nlm.nih.gov]
4. Efficacy of Onalespib a Long-acting Second Generation ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Onalespib pharmacokinetic sampling timepoints]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b538093#onalespib-pharmacokinetic-sampling-timepoints>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)